

Personal protective equipment for handling Bromodichloroacetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromodichloroacetic acid*

Cat. No.: *B165882*

[Get Quote](#)

Essential Safety and Handling Guide for Bromodichloroacetic Acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling hazardous chemicals. This guide provides essential, immediate safety and logistical information for the handling and disposal of

Bromodichloroacetic acid (CAS No. 71133-14-7), a compound that is harmful if swallowed, in contact with skin, or inhaled, and causes severe skin burns and eye damage.^{[1][2][3]}

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **Bromodichloroacetic acid**.

Body Part	Required PPE	Specifications & Remarks
Eyes/Face	Safety Goggles & Face Shield	Goggles should be tightly fitting. A face shield (8-inch minimum) offers additional protection against splashes.[4] [5]
Skin	Chemical-resistant Gloves & Protective Clothing	Impervious gloves such as nitrile or butyl rubber are recommended.[6] Wear a lab coat or chemical-resistant suit to prevent skin contact.[6][7]
Respiratory	NIOSH/MSHA approved respirator	A full-face respirator with appropriate cartridges (e.g., type P3) is required, especially when engineering controls are insufficient or if dust is generated.[5][6]

Hazard Summary

Bromodichloroacetic acid is classified with the following hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled (Category 4).[2]
- Skin Corrosion/Irritation: Causes severe skin burns (Category 1B).[1][2]
- Serious Eye Damage/Irritation: Causes serious eye damage (Category 1).[1][2]

It is extremely destructive to the tissue of the mucous membranes, upper respiratory tract, eyes, and skin.[2]

Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial for minimizing risks associated with **Bromodichloroacetic acid**.

1. Engineering Controls:

- Always handle **Bromodichloroacetic acid** in a well-ventilated area, preferably within a designated chemical fume hood.[4][6][8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][8]

2. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1][6]
- Do not breathe dust, vapor, mist, or gas.[8] Avoid the formation of dust and aerosols.[6][9]
- Wash hands thoroughly after handling.[1][6]
- Do not eat, drink, or smoke in the work area.[1][6]
- Use non-sparking tools to prevent ignition.[6]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][10] Keep away from incompatible materials such as acids, bases, metals, and oxidizing agents.[6][8]

3. Spill Response:

- Evacuate: Immediately evacuate personnel from the spill area.[6]
- Ventilate: Ensure adequate ventilation.[6]
- Protect: Wear appropriate PPE, including a respirator, chemical-resistant gloves, and eye protection.[6]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[2][6][8]
- Clean-up: For solid spills, sweep or vacuum up the material and place it into a suitable, closed container for disposal. Avoid generating dust. For liquid spills, absorb with an inert material (e.g., sand, diatomite).[6][10]

- Decontaminate: Thoroughly clean the spill area.[6]

First Aid Measures

Immediate medical attention is required for all routes of exposure.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Immediately call a poison center or doctor.[1][2]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a poison center or doctor.[1][2] Chemical burns must be treated by a physician.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.[1][2]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[1][2][9]

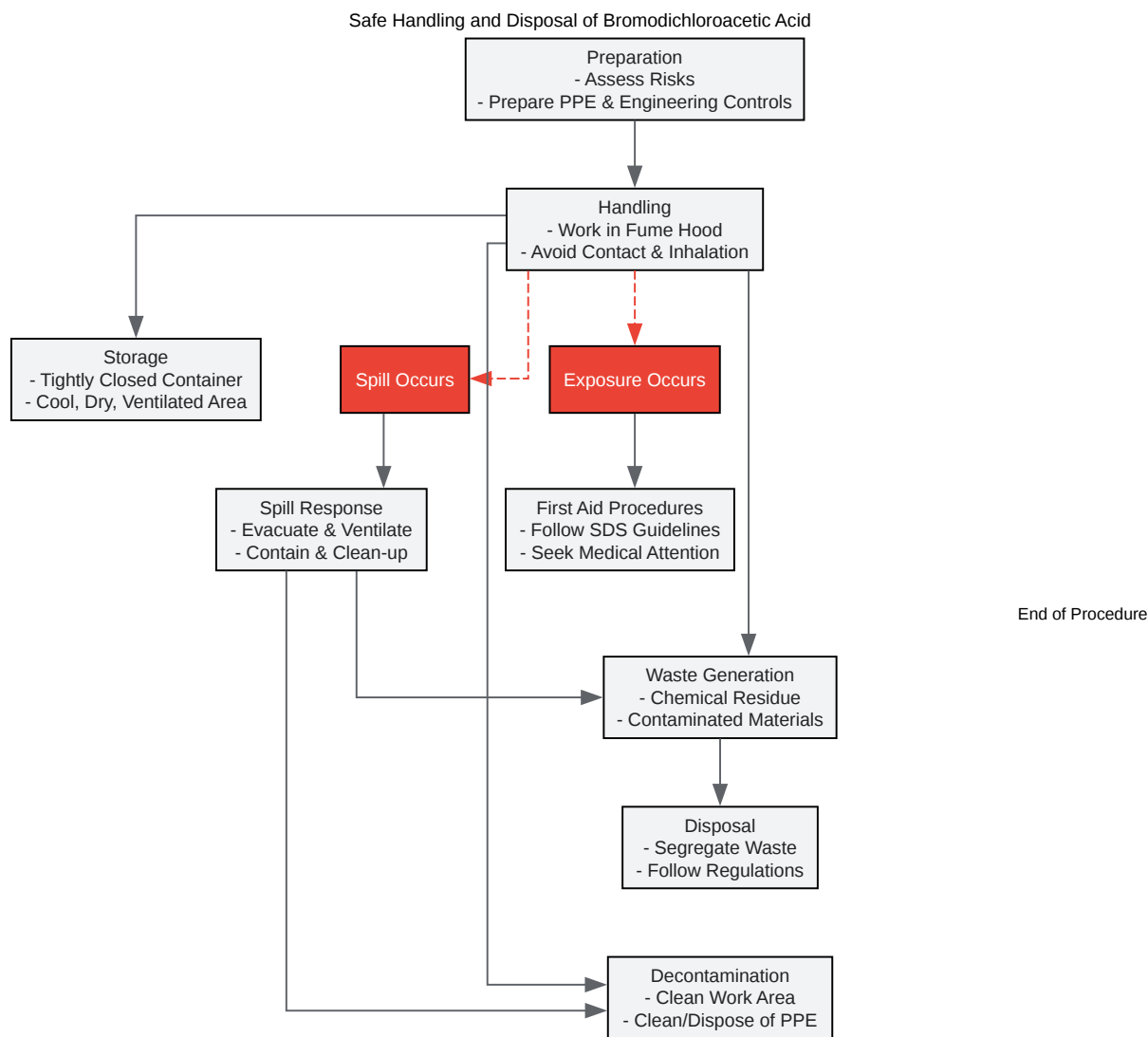
Disposal Plan

All waste materials must be disposed of in accordance with local, regional, national, and international regulations.[1]

- Chemical Waste: Dispose of contents/container to an approved waste disposal plant.[2] Leave chemicals in their original containers and do not mix with other waste.[2]
- Contaminated PPE: Discard coveralls or other absorbent materials that have been heavily contaminated.[11] Contaminated protective clothing should be segregated and cleaned by personnel who handle, dispose of, or clean the clothing.[4] Do not take contaminated clothing home.[4]
- Empty Containers: Handle uncleaned containers like the product itself as they may retain product residue.[1][2]

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Bromodichloroacetic acid**.



[Click to download full resolution via product page](#)

A logical workflow for the safe handling of **Bromodichloroacetic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.chemservice.com [cdn.chemservice.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Bromodichloroacetic Acid | C2HBrCl2O2 | CID 114809 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Bromodichloroacetic Acid | C2HBrCl2O2 | CID 114809 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Bromodichloroacetic acid analytical standard 71133-14-7 [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. The Best Personal Protective Equipment For Pesticides | Professional DIY Pest Control Equipment [solutionsstores.com]
- 8. fishersci.com [fishersci.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. agilent.com [agilent.com]
- 11. epa.gov [epa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Bromodichloroacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165882#personal-protective-equipment-for-handling-bromodichloroacetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com